Technical Support Center: 2-(4-Ethylphenoxy)nicotinic Acid Optimization

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Compound of Interest	
Compound Name:	*2-(4-Ethylphenoxy)nicotinic acid*
CAS No.:	*954567-38-5*
Cat. No.:	*B106184*

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Current Status: Online Support Tier: Level 3 (Senior Application Scientist) Ticket ID: SAR-OPT-2026-ETHYL

Introduction: The Scaffold & The Challenge

You are working with **2-(4-Ethylphenoxy)nicotinic acid**, a privileged scaffold sharing structural homology with phytoene desaturase (PDS) inhibitors (agrochemicals like Diflufenican precursors) and specific GPCR modulators (medicinal chemistry).

The biological activity of this molecule is governed by two competing forces:

- The "Head" (Nicotinic Acid): Provides the critical ionic interaction (salt bridge) with the target receptor but limits membrane permeability due to ionization at physiological pH.
- The "Tail" (4-Ethylphenoxy): Provides necessary lipophilic contacts (Van der Waals interactions) but is a metabolic soft spot susceptible to oxidation.

This guide addresses the three most common bottlenecks in optimizing this specific scaffold: Bioavailability (Formulation), Potency (SAR), and Synthesis (Purity).

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Module 1: Bioavailability & Formulation Troubleshooting

User Issue:"My compound shows high potency in enzyme assays (in vitro) but fails in cell-based assays or in vivo models."

Root Cause: The carboxylic acid moiety (pKa ~3.5–4.8) is fully ionized at physiological pH (7.4). While this is excellent for receptor binding, the resulting carboxylate anion cannot passively diffuse through the lipid bilayer, leading to poor cellular accumulation.

Troubleshooting Protocol: The "Mask & Release" Strategy

Do not increase the lipophilicity of the phenoxy ring further; it will only decrease solubility. Instead, modify the "Head."

Strategy	Chemical Modification	Mechanism of Action	Recommended For
Ester Prodrug	Convert -COOH to -COOEt or -COOiPr	Masks the negative charge; esterases cleave it inside the cell to release active acid.	In vivo PK studies; Cell-based assays.
Bioisostere	Replace -COOH with Tetrazole	Mimics the acidity and planar geometry of carboxylate but is more lipophilic and metabolically stable.	Lead optimization (New NCE).
Salt Screen	Form Meglumine or Choline salts	Increases aqueous solubility without changing the covalent structure.	Formulation for injection/foliar spray.

Visualization: Bioavailability Logic Flow

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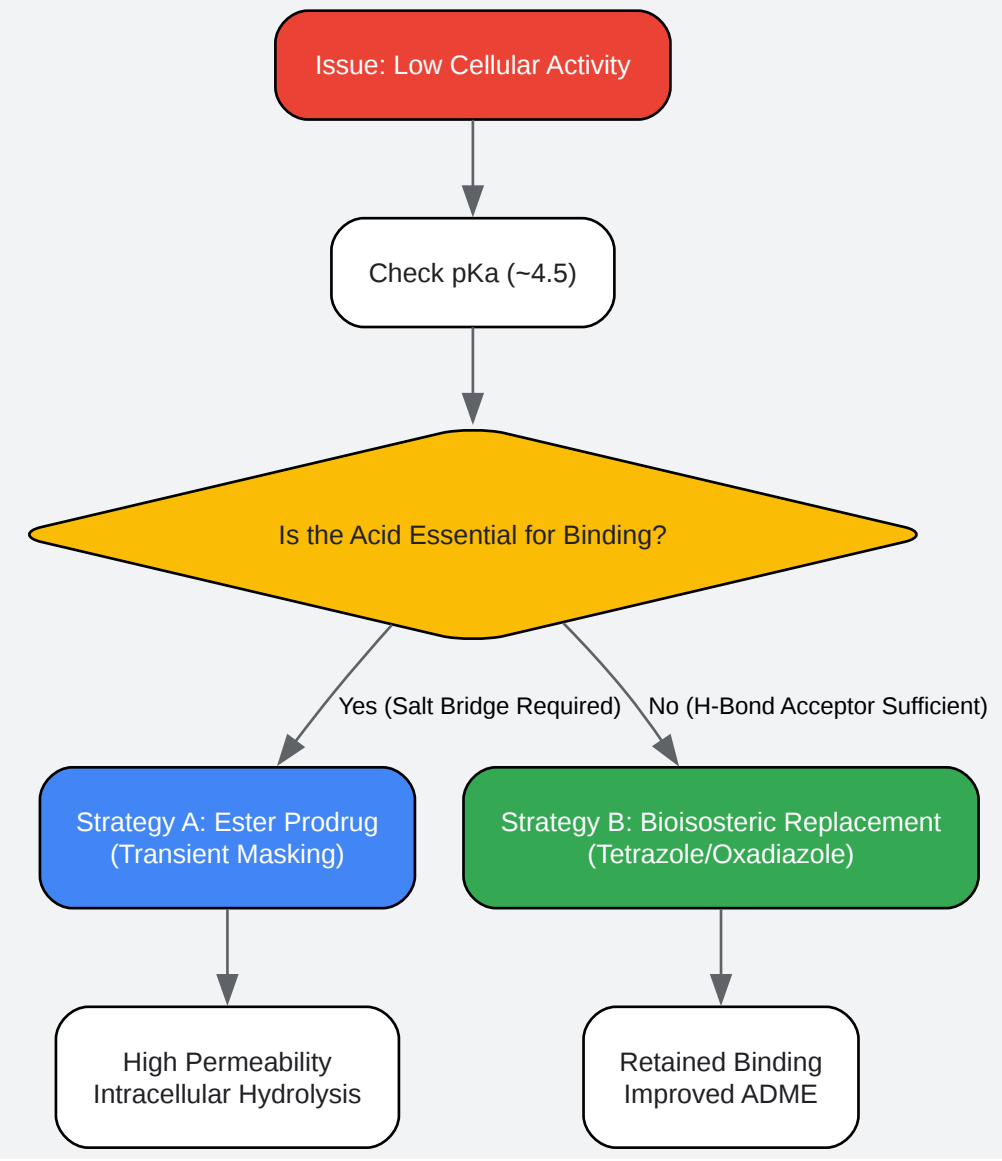

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Figure 1: Decision matrix for overcoming the permeability barrier of nicotinic acid derivatives.

Module 2: Potency & SAR Optimization

User Issue:"The molecule binds, but the IC50 is stuck in the micromolar range. How do I reach nanomolar potency?"

Root Cause: The 4-ethyl group is likely too flexible (entropic penalty upon binding) or metabolically labile (cytochrome P450 oxidation at the benzylic position).

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Optimization Protocol: Rigidification & Metabolic Blocking

Use the Topliss Tree approach for the phenoxy ring. The goal is to maximize the hydrophobic interaction while blocking metabolic degradation.

Step 1: Metabolic Blocking (The "Ethyl" Problem)

The ethyl group (

) is prone to benzylic oxidation.

- Modification: Replace the Ethyl group with Trifluoroethyl (

) or Cyclopropyl.

- Why: Fluorine adds metabolic stability and increases lipophilicity without adding steric bulk. Cyclopropyl adds rigidity.

Step 2: Scaffold Hopping (The Linker)

The ether oxygen (

) allows free rotation.

- Modification: Restrict conformation by cyclization or hydrogen bond locking.

- Protocol: Synthesize the 2-amino analog (replace -O- with -NH-). An intramolecular hydrogen bond between the NH and the nicotinic acid carbonyl will lock the conformation, potentially reducing the entropic cost of binding [1].

SAR Data Summary (Predicted Trends)

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Analog ID	R-Group (Para)	Linker (X)	Predicted Effect
Parent	-Ethyl	-O-	Baseline activity. Labile to oxidation.
Analog A	-Cyclopropyl	-O-	Higher Potency. Rigidifies the "tail" to fit hydrophobic pockets better.
Analog B	-CF3	-O-	Higher Stability. Blocks metabolism; increases lipophilicity.
Analog C	-Ethyl	-NH-	Conformational Lock. Planarizes the molecule via H-bond (N-H...O=C).

Module 3: Synthesis Troubleshooting (Ullmann Coupling)

User Issue:"I cannot reproduce the yield for the ether formation. The reaction turns black and stalls."

Root Cause: The formation of the ether bond via Ullmann Coupling (reaction of 2-chloronicotinic acid with 4-ethylphenol) is highly sensitive to the catalyst/ligand system and moisture. The carboxylic acid on the pyridine ring can poison the copper catalyst.

Corrective Protocol: The "Protected" Ullmann

Do not use free nicotinic acid in the coupling reaction. The carboxylate competes with the phenol for the copper center.

Optimized Workflow:

- Step 1 (Protection): Convert 2-chloronicotinic acid to Methyl 2-chloronicotinate.

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- Step 2 (Coupling):
  - Catalyst: CuI (10 mol%)
  - Ligand: Picolinic acid or 1,10-Phenanthroline (20 mol%) [2].
  - Base:

    (Cesium Carbonate) - Crucial for solubility in organic solvents.
  - Solvent: DMSO or DMF (Must be dry/anhydrous).
  - Temp: 90–110°C.
- Step 3 (Deprotection): LiOH/THF hydrolysis to return to the free acid.

Visualization: Synthesis Troubleshooting



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Figure 2: Optimized synthetic pathway avoiding catalyst deactivation by the free carboxylic acid.

FAQs: Rapid Response

Q1: Can I use a Palladium catalyst (Buchwald-Hartwig) instead of Copper? A: Yes, but it is often overkill and more expensive. Pd-catalyzed ether formation requires bulky phosphine ligands (like BrettPhos). Copper/Picolinic acid is the industry standard for this specific sterically unhindered ether linkage [3].

Q2: The ethyl group is essential for my IP. How do I keep it but improve activity? A: Focus on the Ortho-position of the phenoxy ring. Adding a small substituent (like -F or -Cl) at the 2-position of the phenyl ring can twist the ether bond, creating a "propeller" conformation that often improves selectivity for specific protein targets.

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Q3: My compound precipitates in the cell media. A: You are likely crashing out the free acid. Pre-dissolve in DMSO to create a 10mM stock, then dilute into media containing 1% FBS (Fetal Bovine Serum). The albumin in serum will act as a carrier for the lipophilic phenoxy tail.

References

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